

In-Depth Technical Guide: GSK317354A (CAS 874119-13-8)

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Compound of Interest

Compound Name: GSK317354A

Cat. No.: B15603997

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Abstract

GSK317354A is a potent small molecule inhibitor targeting G protein-coupled receptor kinase 2 (GRK2) and Rho-associated coiled-coil containing protein kinase 1 (ROCK1). This document provides a comprehensive technical overview of **GSK317354A**, including its mechanism of action, biochemical activity, and relevant signaling pathways. While specific experimental protocols for **GSK317354A** are not publicly available, this guide outlines standardized methodologies for assessing GRK2 and ROCK1 inhibition. The information presented is intended to support further research and development efforts involving this compound.

Introduction

G protein-coupled receptors (GPCRs) represent the largest family of cell surface receptors and are integral to a multitude of physiological processes. The desensitization of activated GPCRs is primarily mediated by GPCR kinases (GRKs). Among the GRK family, GRK2 is ubiquitously expressed and plays a critical role in regulating cardiovascular, metabolic, and inflammatory signaling pathways.^{[1][2]} Dysregulation of GRK2 activity has been implicated in the pathophysiology of heart failure, making it a compelling therapeutic target.^[1]

Rho-associated coiled-coil containing protein kinases (ROCK1 and ROCK2) are key downstream effectors of the small GTPase RhoA. The Rho/ROCK signaling pathway is centrally involved in regulating cellular functions such as smooth muscle contraction, actin cytoskeleton organization, cell adhesion, and motility.

GSK317354A has been identified as a dual inhibitor of both GRK2 and ROCK1. This dual activity suggests potential therapeutic applications in conditions where both pathways are pathologically activated.

Physicochemical Properties

A summary of the key physicochemical properties of **GSK317354A** is presented in Table 1.

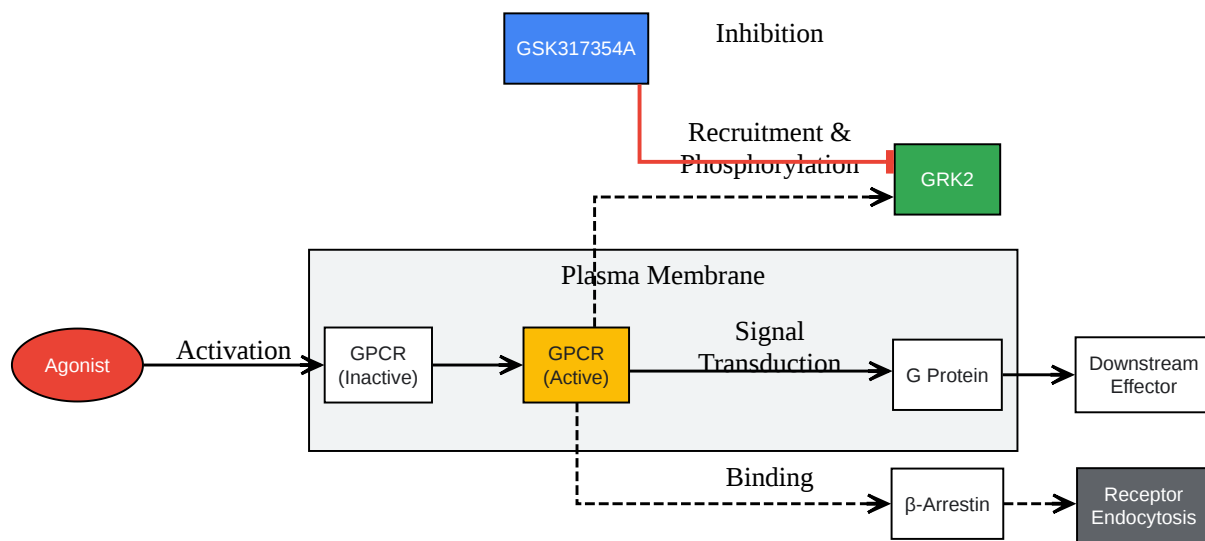
Property	Value
CAS Number	874119-13-8
Molecular Formula	C ₂₅ H ₁₈ F ₄ N ₆ O
Molecular Weight	494.44 g/mol

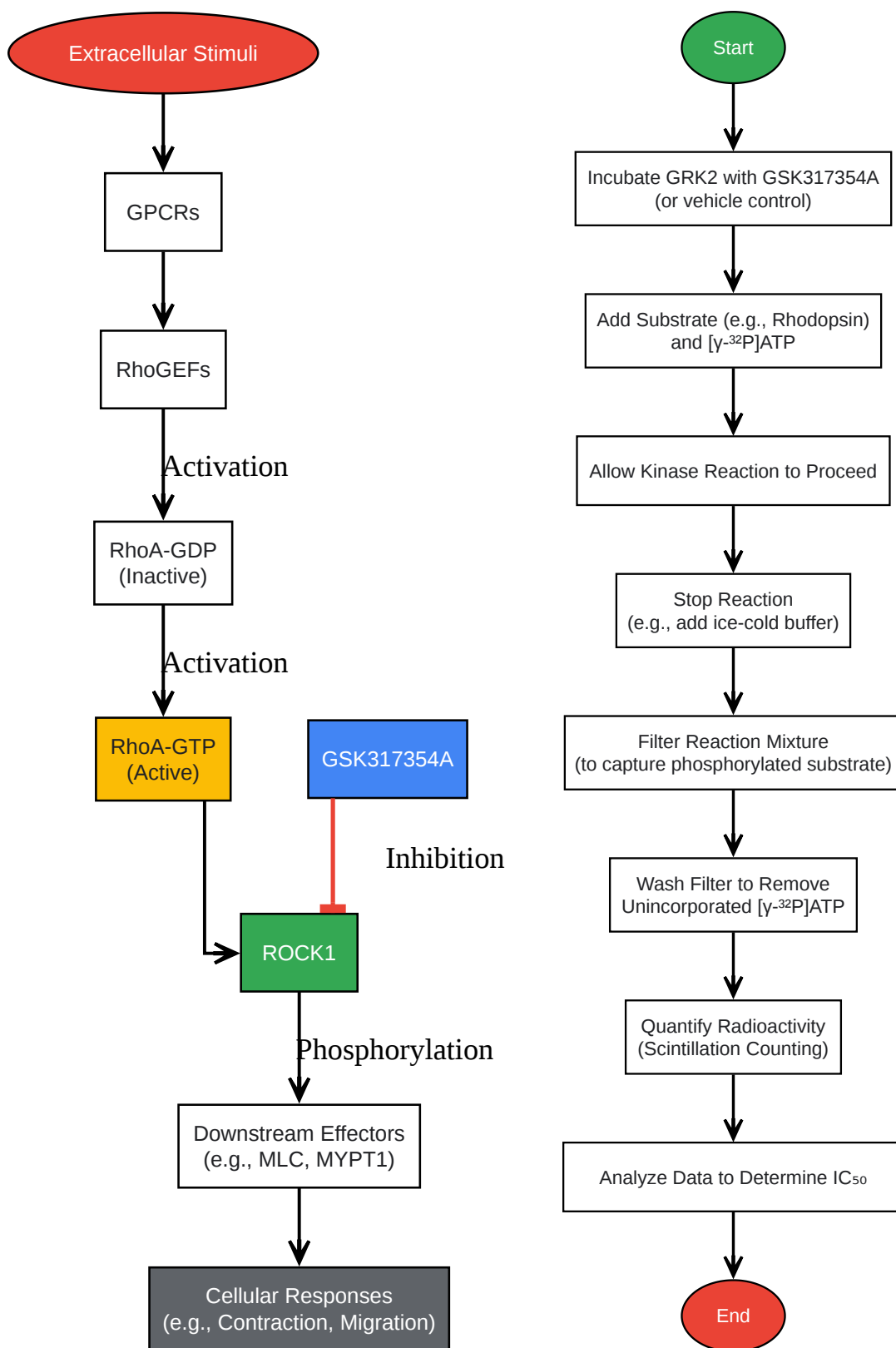
Mechanism of Action and Signaling Pathways

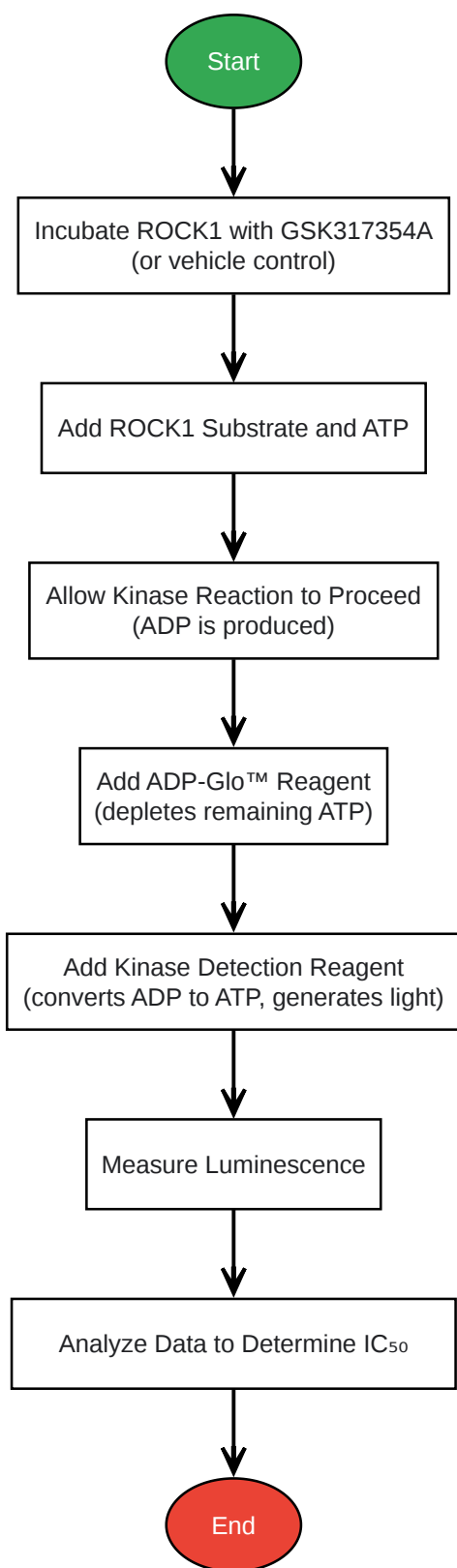
GSK317354A exerts its biological effects by inhibiting the kinase activity of GRK2 and ROCK1.

GRK2 Inhibition and Signaling Pathway

GRK2-mediated phosphorylation of agonist-bound GPCRs on their intracellular domains initiates a process of desensitization. This phosphorylation event increases the receptor's affinity for arrestin proteins, which sterically hinder further G protein coupling and promote receptor internalization. By inhibiting GRK2, **GSK317354A** can prevent this desensitization process, leading to sustained GPCR signaling.







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References

- 1. Discovery of Novel ROCK1 Inhibitors via Integrated Virtual Screening Strategy and Bioassays - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Inhibition of G-protein-coupled Receptor Kinase 2 (GRK2) Triggers the Growth-promoting Mitogen-activated Protein Kinase (MAPK) Pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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